

# In-Depth Technical Safety Guide: 4-(Difluoromethoxy)-2-fluorobenzaldehyde

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## Compound of Interest

Compound Name: 4-(Difluoromethoxy)-2-fluorobenzaldehyde

Cat. No.: B578347

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Disclaimer: This document is an in-depth technical guide compiled from available safety and physical property data for **4-(Difluoromethoxy)-2-fluorobenzaldehyde** (CAS No. 1214358-05-0). A complete, official Safety Data Sheet (SDS) from a regulatory body or major chemical manufacturer was not publicly available at the time of writing. The information herein is provided for guidance and should be supplemented with internal safety assessments and used with caution.

## Chemical Identification and Physical Properties

This section summarizes the key identifiers and physical characteristics of **4-(Difluoromethoxy)-2-fluorobenzaldehyde**.

Identifier	Value
Chemical Name	4-(Difluoromethoxy)-2-fluorobenzaldehyde
CAS Number	1214358-05-0
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O <sub>2</sub> [1][2]
Molecular Weight	190.12 g/mol [2]
Canonical SMILES	C1=CC(=C(C=C1C=O)F)OC(F)F
InChI Key	YYCQRWDSMUIVEY-UHFFFAOYSA-N[1]


Physical Property	Value
Boiling Point	222.2 ± 35.0 °C at 760 mmHg[1][3]
Density	1.4 ± 0.1 g/cm <sup>3</sup> [1]
Flash Point	85.8 ± 20.8 °C[1]
Refractive Index	1.480[1]
Appearance	Clear, colorless liquid[4]

## Hazard Identification and Classification

Based on available supplier information, **4-(Difluoromethoxy)-2-fluorobenzaldehyde** is classified under the Globally Harmonized System (GHS) as follows.[1]

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3

GHS Pictogram:

 alt text

Signal Word:Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **4-(Difluoromethoxy)-2-fluorobenzaldehyde** are not available in the public domain. The hazard classifications are based on supplier assessments. General methodologies for assessing the identified hazards are described below.

**Skin Irritation/Corrosion (OECD TG 404):** This test guideline describes procedures for assessing the potential of a substance to cause skin irritation or corrosion. Typically, the substance is applied to the skin of a test animal (often a rabbit) for a defined period, and the skin is observed for signs of erythema (redness) and edema (swelling).

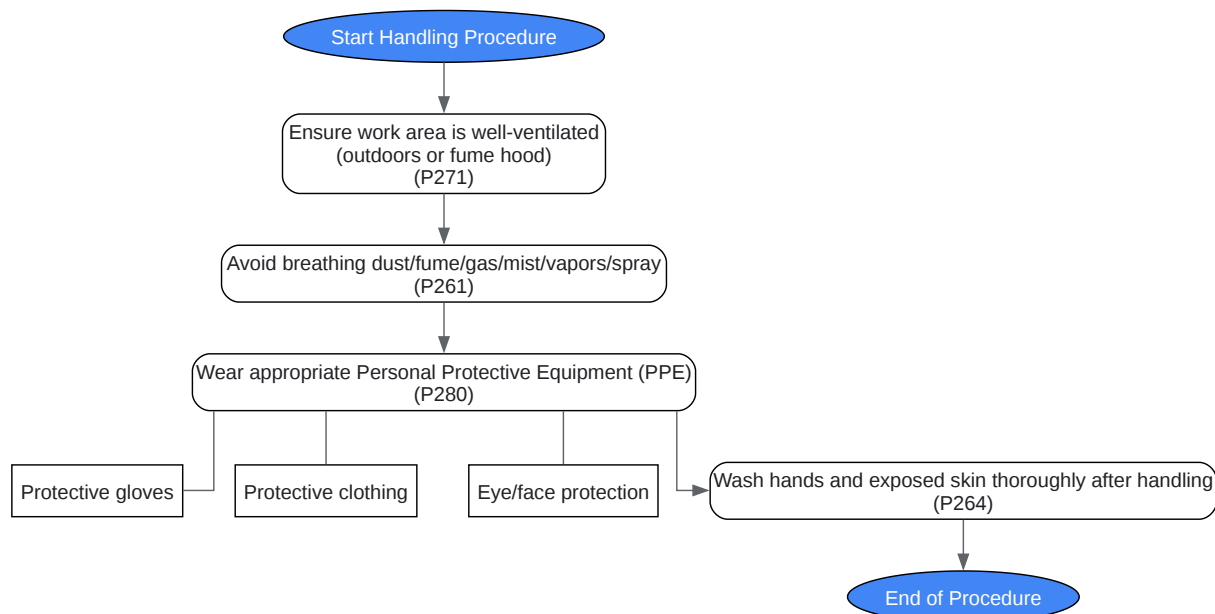
**Serious Eye Damage/Eye Irritation (OECD TG 405):** This guideline details the procedure for evaluating the potential of a substance to cause eye irritation or damage. The substance is applied to the eye of a test animal, and the cornea, iris, and conjunctiva are examined for lesions and other effects.

**Acute Inhalation Toxicity (OECD TG 403):** This test is designed to determine the toxicity of a substance when inhaled. Animals are exposed to the substance in the air for a specified duration, and mortality and other toxic effects are observed.

## Handling, Storage, and First Aid

The following workflows for handling, storage, and first aid are derived from the precautionary statements associated with the compound.<sup>[1]</sup>

## Recommended Handling and Personal Protective Equipment (PPE) Workflow



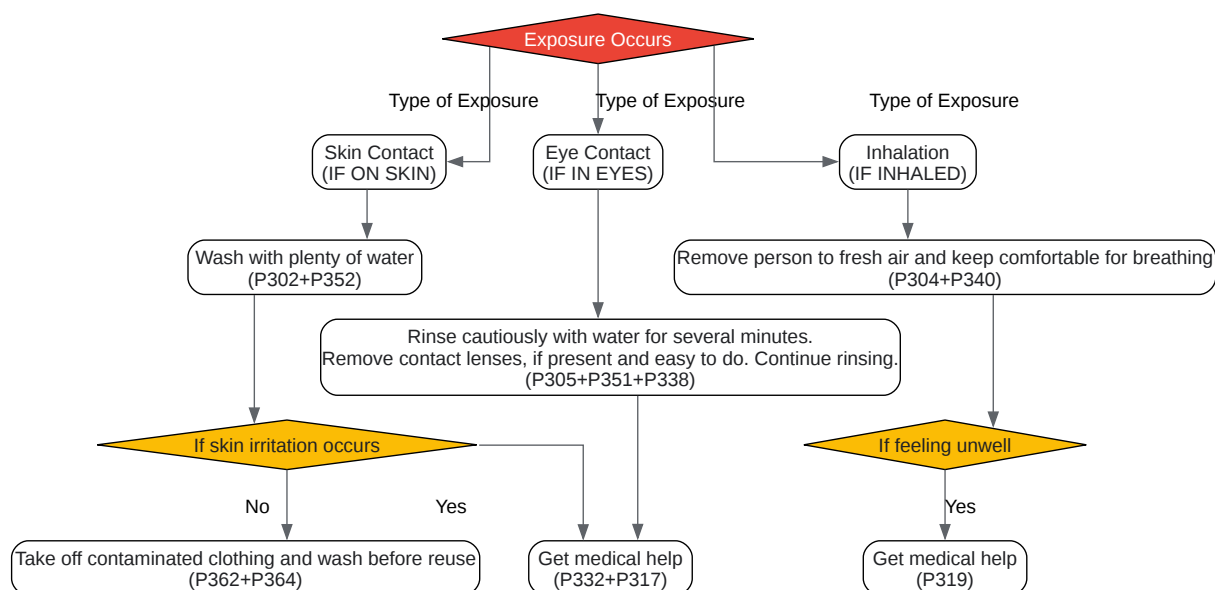
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Caption: Recommended workflow for handling **4-(Difluoromethoxy)-2-fluorobenzaldehyde**, emphasizing ventilation and PPE.

## Storage Requirements

Condition	Requirement	Precautionary Statement
Atmosphere	Store under an inert atmosphere.	-
Temperature	2-8°C[4]	-
Container	Keep container tightly closed.	P403+P233
Location	Store in a well-ventilated place.	P403+P233
Security	Store locked up.	P405

## First Aid and Emergency Response Logic



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Caption: Logical flow of first aid procedures in case of exposure to **4-(Difluoromethoxy)-2-fluorobenzaldehyde**.

## Toxicological Information

Quantitative toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **4-(Difluoromethoxy)-2-fluorobenzaldehyde** are not publicly available. The primary toxicological concerns are irritation to the skin, eyes, and respiratory system upon exposure.

## Fire-Fighting Measures

Detailed fire-fighting guidance is not available. However, based on the flash point of  $85.8 \pm 20.8$  °C, it is a combustible liquid. Standard procedures for combustible chemical fires should be followed.

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Thermal decomposition may produce hazardous gases, including carbon oxides and hydrogen fluoride.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations.

[1] The compound should be treated as hazardous waste. Do not allow it to enter drains or waterways.

## Conclusion

**4-(Difluoromethoxy)-2-fluorobenzaldehyde** is a combustible liquid that poses hazards of skin, eye, and respiratory irritation. While a comprehensive, official SDS is not publicly available, the information gathered from chemical suppliers provides a foundational understanding of its safety profile. All handling should be conducted by trained personnel in well-ventilated areas with appropriate personal protective equipment. In the absence of detailed toxicological and environmental data, a conservative approach to handling and disposal is strongly recommended.

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## References

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